

Improving the stability and shelf-life of PD-1-IN-17 solutions

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Compound of Interest

Compound Name: PD-1-IN-17

Cat. No.: B15612423

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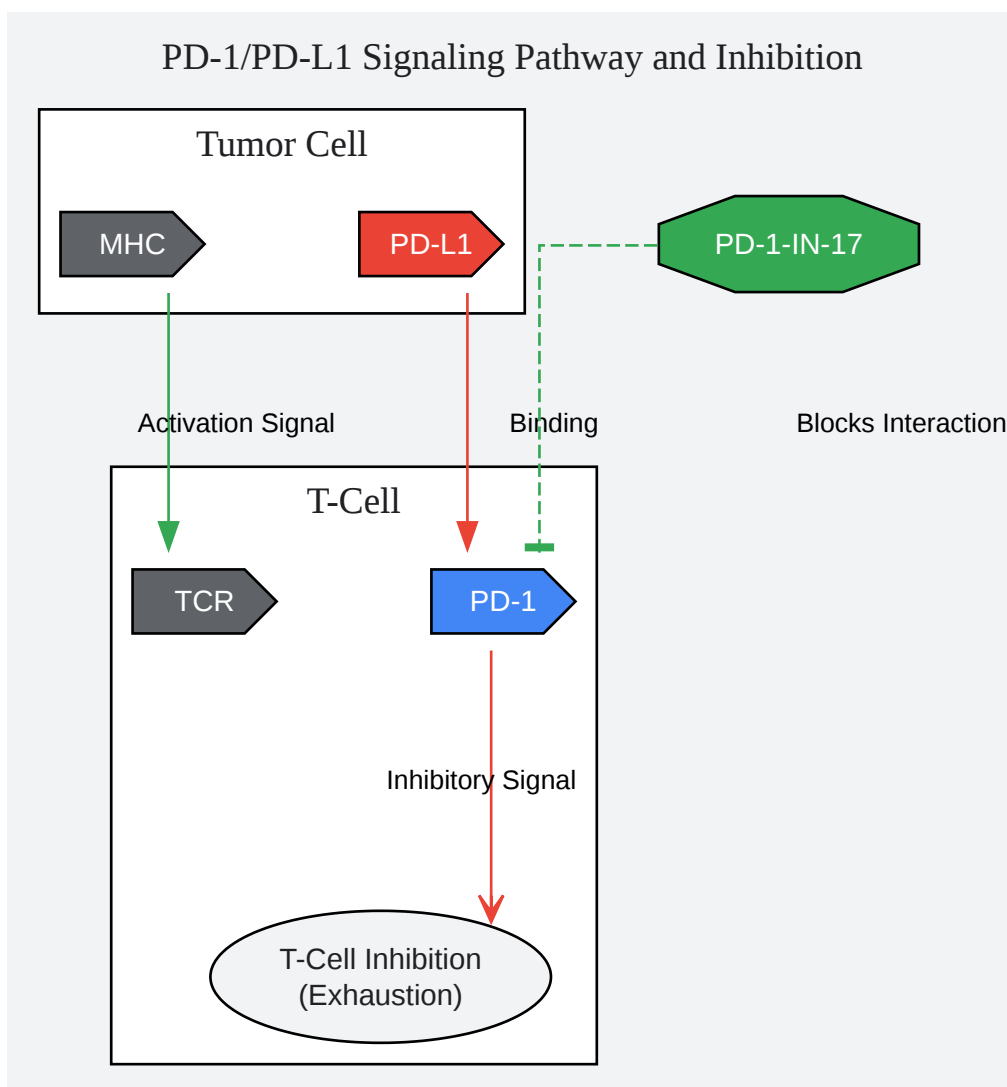
Technical Support Center: PD-1-IN-17

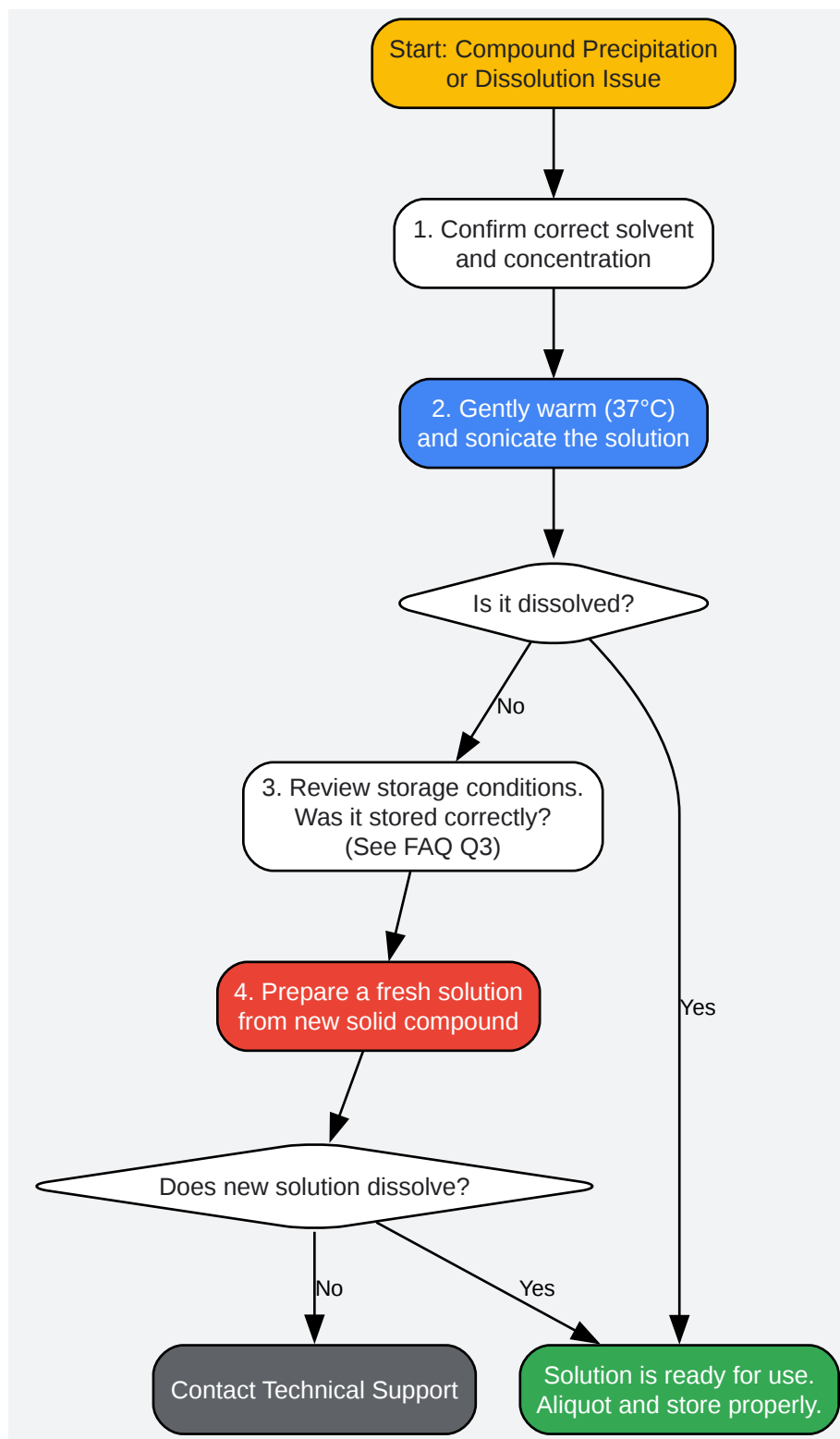
Welcome to the technical support center for **PD-1-IN-17**. This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on improving the stability and shelf-life of **PD-1-IN-17** solutions.

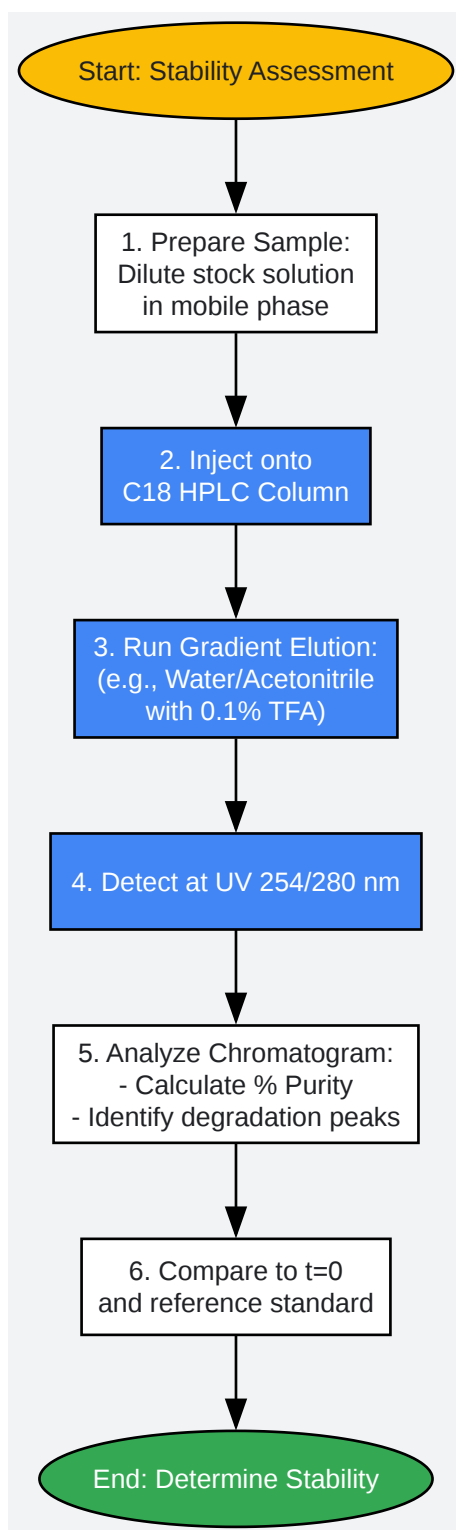
Section 1: Frequently Asked Questions (FAQs)

Q1: What is **PD-1-IN-17** and what is its mechanism of action?

PD-1-IN-17 is a small molecule inhibitor of the Programmed Cell Death-1 (PD-1) protein.^{[1][2]} Its mechanism of action involves blocking the interaction between the PD-1 receptor on activated T-cells and its ligand, PD-L1, which is often expressed on the surface of tumor cells.^{[3][4][5]} This interaction normally sends an inhibitory signal to the T-cell, suppressing its anti-tumor activity.^[6] By blocking this pathway, **PD-1-IN-17** helps to restore the immune system's ability to recognize and attack cancer cells.^{[7][8]}







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